

# An In-depth Technical Guide to N-Acetyl sulfapyridine-d4

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## Compound of Interest

Compound Name: *N-Acetyl sulfapyridine-d4*

Cat. No.: *B564610*

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CAS Number: 1189732-52-2

This technical guide provides a comprehensive overview of **N-Acetyl sulfapyridine-d4**, a deuterated analog of a major metabolite of the anti-inflammatory drug sulfasalazine. This guide is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, analytical applications, and metabolic context.

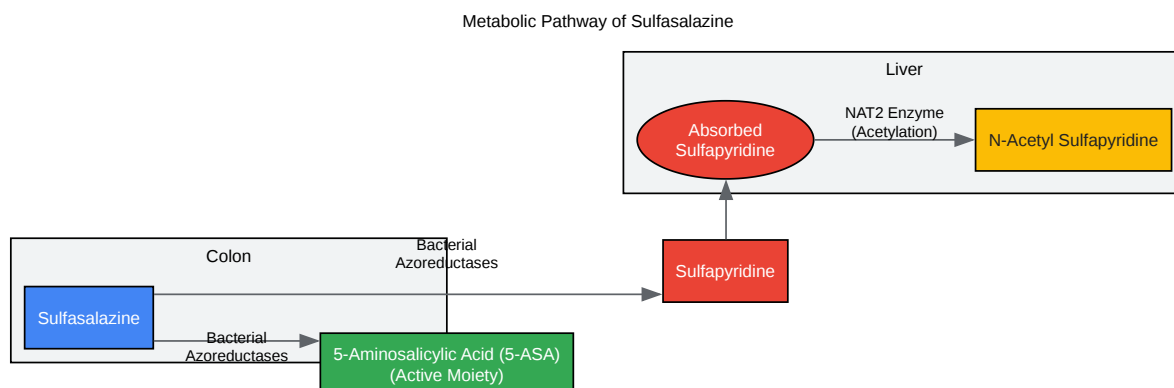
## Core Data Presentation

**N-Acetyl sulfapyridine-d4** is primarily utilized as an internal standard in quantitative analytical methods, particularly in pharmacokinetic and metabolic studies of sulfasalazine. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	1189732-52-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>13</sub> H <sub>9</sub> D <sub>4</sub> N <sub>3</sub> O <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	295.35 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Exact Mass	295.09286944 Da	<a href="#">[1]</a>
Appearance	Off-White to Pale Brown Solid	<a href="#">[3]</a>
Purity (HPLC)	>95% (specifically 97.80% at 262 nm)	<a href="#">[3]</a>
Isotopic Purity (d4)	95.60%	<a href="#">[3]</a>
Solubility	Slightly soluble in Acetonitrile and Methanol (with sonication)	<a href="#">[3]</a>
Storage Conditions	+4°C for long-term storage	<a href="#">[3]</a>
Shipping Conditions	Room Temperature	
Unlabeled CAS Number	19077-98-6	<a href="#">[2]</a>

## Metabolic Pathway of Sulfasalazine

N-Acetyl sulfapyridine is a key metabolite in the metabolic cascade of sulfasalazine. The following diagram illustrates this pathway, highlighting the enzymatic transformations and cellular locations.



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### Sulfasalazine Metabolic Pathway

## Experimental Protocols

**N-Acetyl sulfapyridine-d4** is instrumental as an internal standard for the accurate quantification of sulfapyridine and its parent drug, sulfasalazine, in biological matrices. Below is a detailed experimental protocol adapted from a validated LC-MS/MS method for the analysis of these compounds in human plasma.

### 3.1. Objective

To quantify the concentration of sulfasalazine and its metabolite, sulfapyridine, in human plasma using their deuterated analogs (Sulfasalazine-d4 and **N-Acetyl sulfapyridine-d4**) as internal standards via Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

### 3.2. Materials and Reagents

- **N-Acetyl sulfapyridine-d4** (Internal Standard)
- Sulfasalazine-d4 (Internal Standard)
- Sulfapyridine (Analyte)

- Sulfasalazine (Analyte)
- Human Plasma (Matrix)
- Methanol (LC-MS Grade)
- Acetonitrile (LC-MS Grade)
- Formic Acid (LC-MS Grade)
- Water (LC-MS Grade)
- Solid Phase Extraction (SPE) Cartridges

### 3.3. Sample Preparation

- Spiking: To 100 µL of human plasma, add the internal standard solution containing **N-Acetyl sulfapyridine-d4** and Sulfasalazine-d4.
- Protein Precipitation: Add a volume of cold acetonitrile to the plasma sample to precipitate proteins. Vortex and then centrifuge to pellet the precipitated proteins.
- Solid Phase Extraction (SPE):
  - Condition the SPE cartridge with methanol followed by water.
  - Load the supernatant from the protein precipitation step onto the conditioned SPE cartridge.
  - Wash the cartridge with a low-organic solvent mixture to remove interferences.
  - Elute the analytes and internal standards with a high-organic solvent mixture.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

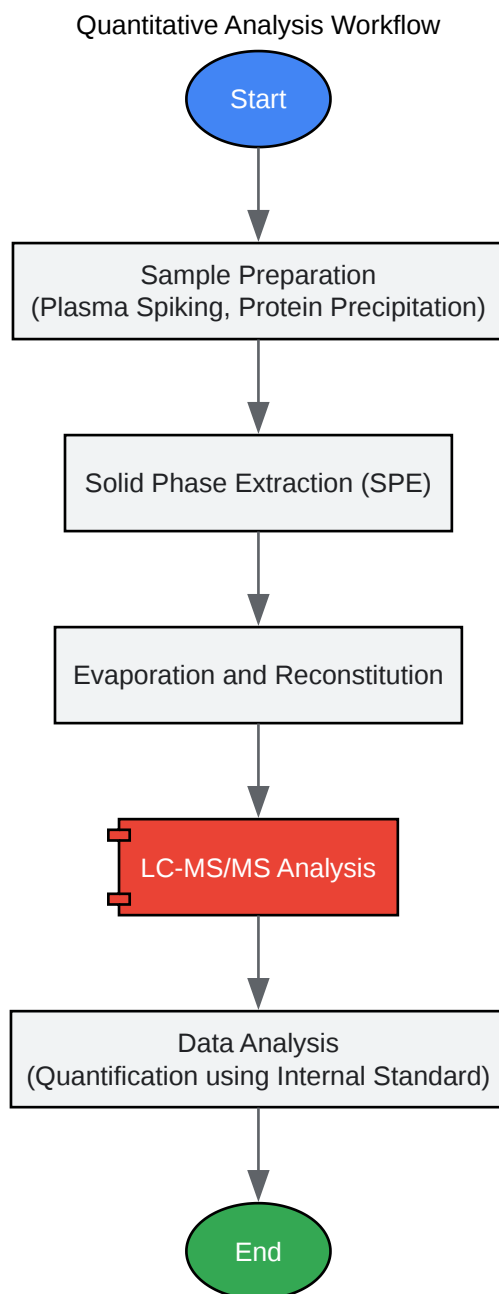
### 3.4. LC-MS/MS Method

- LC System: A high-performance liquid chromatography system.

- Column: A C18 reversed-phase column (e.g., Agilent Poroshell EC-C18, 3.0 × 100 mm, 2.7 μm).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Mobile Phase A: Water with 0.1% formic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Mobile Phase B: Acetonitrile:Methanol (90:10, v/v) with 0.1% formic acid.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Flow Rate: 0.450 mL/min.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Gradient Elution: A suitable gradient to separate the analytes from matrix components.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in Multiple Reaction Monitoring (MRM) mode with positive electrospray ionization (ESI).[\[4\]](#)[\[5\]](#)[\[6\]](#)
- MRM Transitions: Specific precursor-to-product ion transitions for each analyte and internal standard would be optimized.

### 3.5. Experimental Workflow Diagram

The following diagram outlines the key steps in the experimental workflow for the quantitative analysis of sulfapyridine using **N-Acetyl sulfapyridine-d4** as an internal standard.



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#### LC-MS/MS Experimental Workflow

## Role of NAT2 in Metabolism and Clinical Significance

The acetylation of sulfapyridine to N-Acetyl sulfapyridine is catalyzed by the N-acetyltransferase 2 (NAT2) enzyme, primarily in the liver.<sup>[7]</sup> The activity of NAT2 is subject to

genetic polymorphism, leading to different acetylation phenotypes in the population: slow, intermediate, and rapid acetylators.

- **Slow Acetylators:** Individuals with reduced NAT2 enzyme activity metabolize sulfapyridine more slowly, leading to higher plasma concentrations of the parent drug. This is associated with an increased risk of dose-related adverse effects of sulfasalazine.[7]
- **Rapid Acetylators:** These individuals metabolize sulfapyridine more quickly, resulting in lower plasma concentrations of sulfapyridine and higher levels of N-Acetyl sulfapyridine.

The use of **N-Acetyl sulfapyridine-d4** in pharmacokinetic studies allows for the precise determination of sulfapyridine levels, which, when correlated with NAT2 genotype, can help in understanding inter-individual variability in drug response and toxicity.

## Conclusion

**N-Acetyl sulfapyridine-d4** is an essential tool for researchers and clinicians involved in the study of sulfasalazine. Its use as an internal standard in advanced analytical techniques like LC-MS/MS enables accurate and reliable quantification of sulfapyridine in biological samples. This, in turn, facilitates a deeper understanding of the pharmacokinetics of sulfasalazine, the influence of genetic factors like NAT2 polymorphism on its metabolism, and its overall clinical efficacy and safety profile. This technical guide provides a foundational understanding of the properties, applications, and metabolic context of **N-Acetyl sulfapyridine-d4** to support ongoing research and drug development efforts.

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## References

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